

Application Notes & Protocols: Methyl 5-hydroxy-2-methoxybenzoate as a Versatile Chemical Intermediate

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Compound of Interest

Compound Name:	Methyl 5-hydroxy-2-methoxybenzoate
CAS No.:	87513-63-1
Cat. No.:	B1269122

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Introduction: The Strategic Value of a Polysubstituted Benzene Ring

Methyl 5-hydroxy-2-methoxybenzoate (CAS No. 50649-74-6) is a highly functionalized aromatic compound that serves as a critical building block in modern organic synthesis. Its strategic value lies in the orthogonal reactivity of its three distinct functional groups: a phenolic hydroxyl, a methoxy ether, and a methyl ester. This arrangement allows for selective chemical transformations, making it a prized intermediate in the multi-step synthesis of complex molecules, particularly in the pharmaceutical and materials science sectors.

The hydroxyl group offers a reactive site for O-alkylation, acylation, or use in coupling reactions. The electron-donating nature of both the hydroxyl and methoxy groups activates the benzene ring towards electrophilic aromatic substitution, while their placement directs incoming electrophiles to specific positions, ensuring high regioselectivity. The methyl ester provides a stable, yet readily convertible, handle that can be hydrolyzed to the corresponding carboxylic

acid late in a synthetic sequence. This guide provides an in-depth look at the properties of this intermediate and detailed protocols for its application.

Physicochemical & Safety Data

Proper handling and understanding of a reagent's properties are paramount for successful and safe experimentation.

Property	Value	Source
IUPAC Name	methyl 5-hydroxy-2-methoxybenzoate	
CAS Number	50649-74-6	
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
Appearance	White to off-white powder/crystals	[2]
Melting Point	74-76 °C	[3]
Solubility	Soluble in methanol, ethanol, acetone, ethyl acetate, and dichloromethane. Sparingly soluble in water.	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]

Safety & Handling:

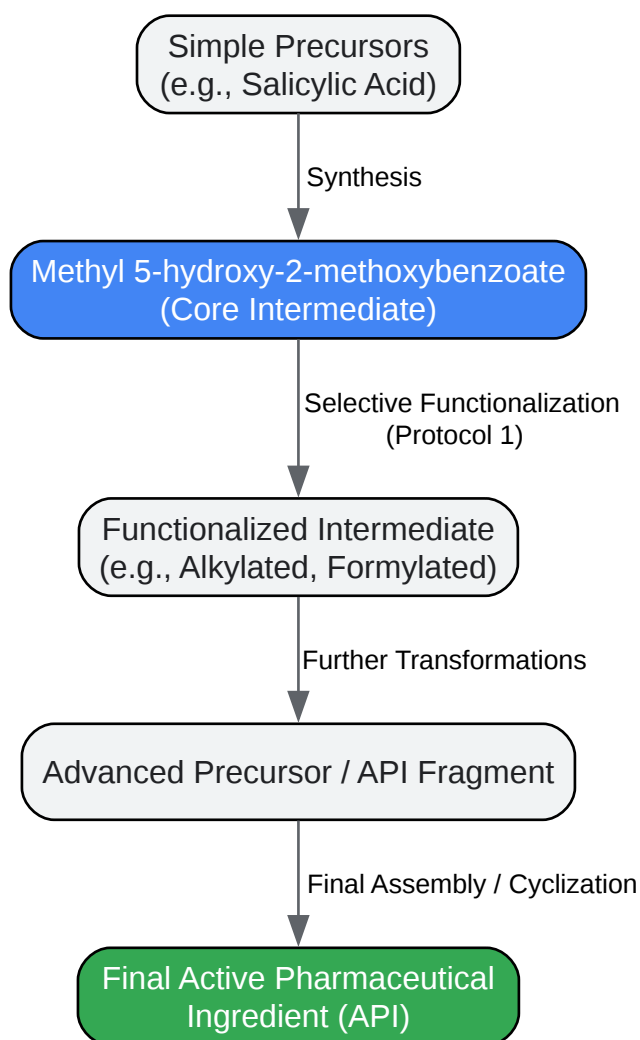
- Always handle **Methyl 5-hydroxy-2-methoxybenzoate** in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

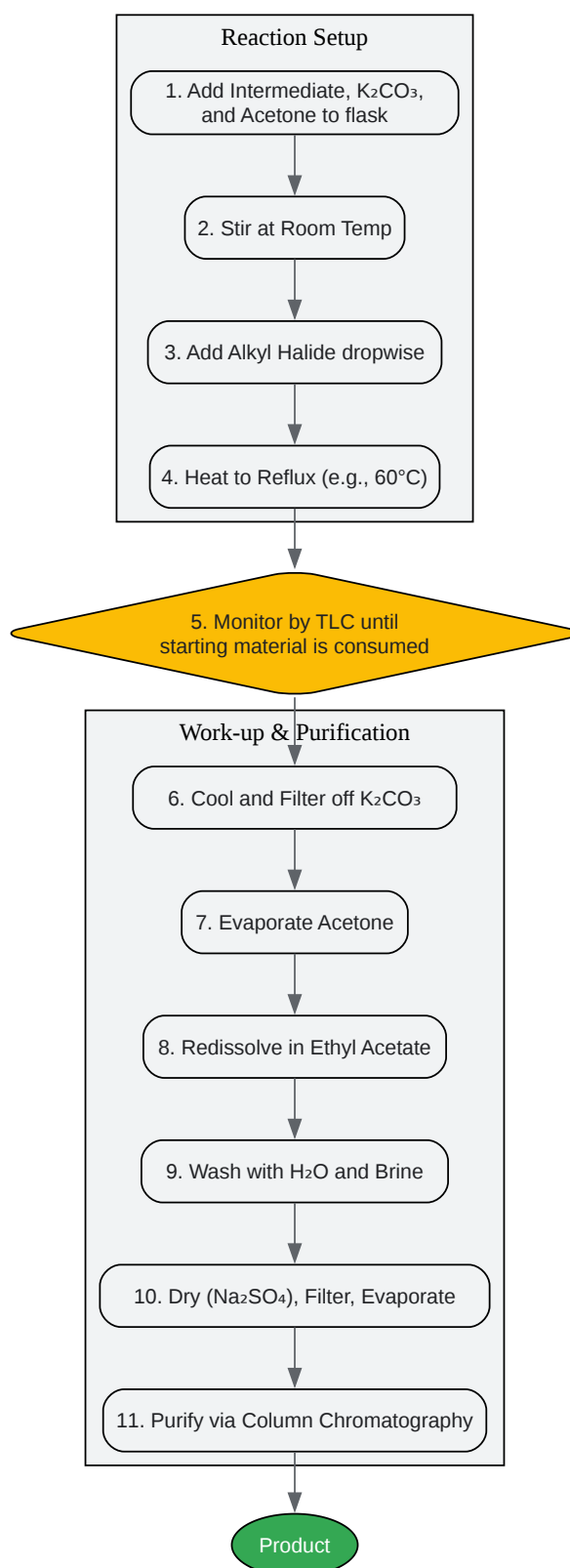
- Avoid inhalation of dust and contact with skin and eyes.[1]
- In case of contact, flush the affected area with copious amounts of water.

Core Application: A Precursor in Pharmaceutical Synthesis

Methyl 5-hydroxy-2-methoxybenzoate and its derivatives are key intermediates in the synthesis of various active pharmaceutical ingredients (APIs). For instance, related structures are precursors to drugs for treating gastrointestinal disorders and antipsychotics.[2][4][5] The formylated derivative, methyl 5-formyl-2-methoxybenzoate, is a crucial intermediate in the synthesis of Eluxadoline, a medication for irritable bowel syndrome.[2]

The general workflow illustrates the strategic position of this intermediate in a synthetic pathway.





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Caption: Workflow for the selective O-alkylation of **methyl 5-hydroxy-2-methoxybenzoate**.

Step-by-Step Methodology:

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **methyl 5-hydroxy-2-methoxybenzoate** (1.0 eq), anhydrous potassium carbonate (K_2CO_3 , 2.0 eq), and acetone (approx. 10 mL per 1 g of starting material).
- **Reagent Addition:** Stir the suspension at room temperature for 15 minutes. Add the desired alkyl halide (e.g., benzyl bromide, 1.1 eq) dropwise via syringe.
- **Reaction:** Heat the mixture to reflux (the boiling point of acetone is $56^\circ C$) and maintain this temperature.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., 3:1 Hexanes:Ethyl Acetate). The reaction is complete when the starting material spot is no longer visible. This typically takes 3-12 hours.
- **Work-up:** Once complete, cool the reaction mixture to room temperature. Filter the solid K_2CO_3 and wash the filter cake with a small amount of acetone.
- **Extraction:** Combine the filtrates and concentrate under reduced pressure to remove the acetone. Redissolve the resulting residue in ethyl acetate. Wash the organic layer sequentially with water (2x) and brine (1x).
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield the pure O-alkylated product.

Conclusion

Methyl 5-hydroxy-2-methoxybenzoate is a powerful and versatile intermediate whose value is defined by the predictable and selective reactivity of its functional groups. The protocols and data presented herein provide a robust framework for its successful application in complex synthetic campaigns. By understanding the causality behind the experimental conditions, researchers can adapt these methodologies to construct a wide array of novel molecules for drug discovery and materials science.

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